

Preparing Regaloside E Stock Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: *Regaloside E*

Cat. No.: *B13449502*

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Introduction

Regaloside E is a phenylpropanoid glycoside, a class of natural products recognized for a variety of biological activities, including potential anti-inflammatory and anticancer properties. Accurate and reproducible in vitro and in vivo studies rely on the correct preparation and storage of stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Regaloside E** for experimental use. These application notes provide detailed protocols for the preparation, storage, and handling of **Regaloside E** stock solutions in DMSO to ensure solution integrity and experimental consistency.

Chemical and Physical Data

A summary of the key quantitative data for **Regaloside E** is presented in Table 1 for easy reference.

Table 1: Chemical and Physical Properties of **Regaloside E**

Property	Value	Source
CAS Number	123134-21-4	N/A
Molecular Formula	C ₂₀ H ₂₆ O ₁₂	N/A
Molecular Weight	458.41 g/mol	N/A
Solubility in DMSO	≥ 50 mg/mL	N/A

Experimental Protocols

Materials

- **Regaloside E** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM Regaloside E Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Regaloside E** in DMSO. Adjustments can be made based on the desired final concentration.

- **Preparation:** Work in a clean, dry environment, preferably a laminar flow hood, to maintain sterility. Ensure all materials are readily accessible.
- **Weighing Regaloside E:** Accurately weigh the desired amount of **Regaloside E** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.58 mg of **Regaloside E**.

- Dissolving in DMSO:
 - Transfer the weighed **Regaloside E** into a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO. For 4.58 mg of **Regaloside E**, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has completely dissolved and the solution is clear.
 - If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) can be applied to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect from light.

Table 2: Recommended Storage Conditions for **Regaloside E** in DMSO

Storage Temperature	Duration	Special Conditions
-20°C	Up to 1 month	Protect from light
-80°C	Up to 6 months	Protect from light

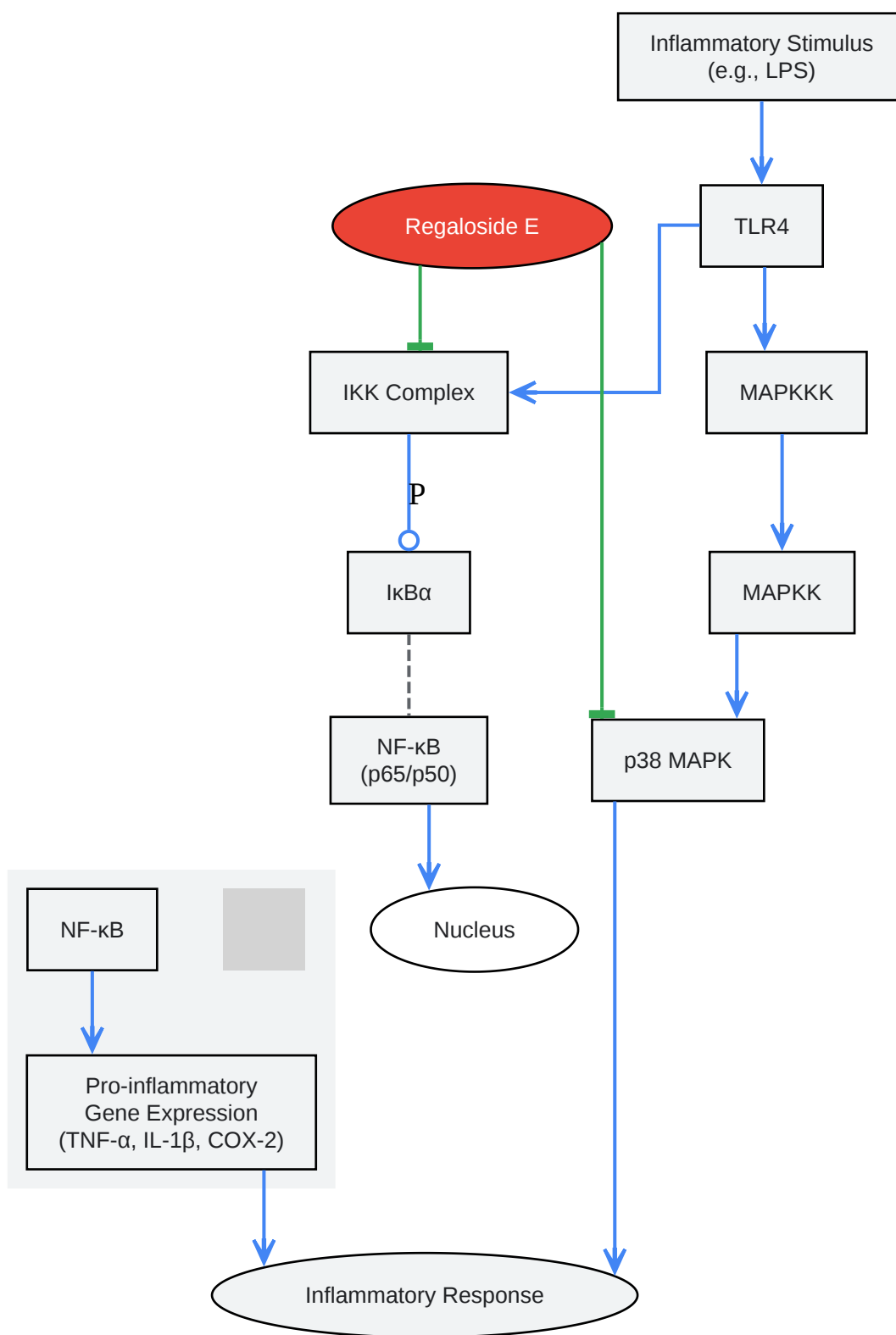
Application Notes

- **DMSO Quality:** Use high-purity, anhydrous DMSO to prevent the introduction of water, which can affect compound stability and solubility.
- **Working Solutions:** Prepare fresh working solutions by diluting the stock solution in the appropriate cell culture medium or buffer immediately before use. The final concentration of DMSO in the experimental setup should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.
- **Stability:** The stability of phenylpropanoid glycosides in solution can be variable. It is recommended to use freshly prepared stock solutions whenever possible and to minimize the number of freeze-thaw cycles.

Putative Signaling Pathway Modulation

Phenylpropanoid glycosides have been reported to exhibit anti-inflammatory effects, often through the modulation of key signaling pathways such as the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways. These pathways are critical regulators of the inflammatory response, controlling the expression of pro-inflammatory cytokines and enzymes.

The diagram below illustrates a potential mechanism by which a phenylpropanoid glycoside like **Regaloside E** might exert its anti-inflammatory effects.

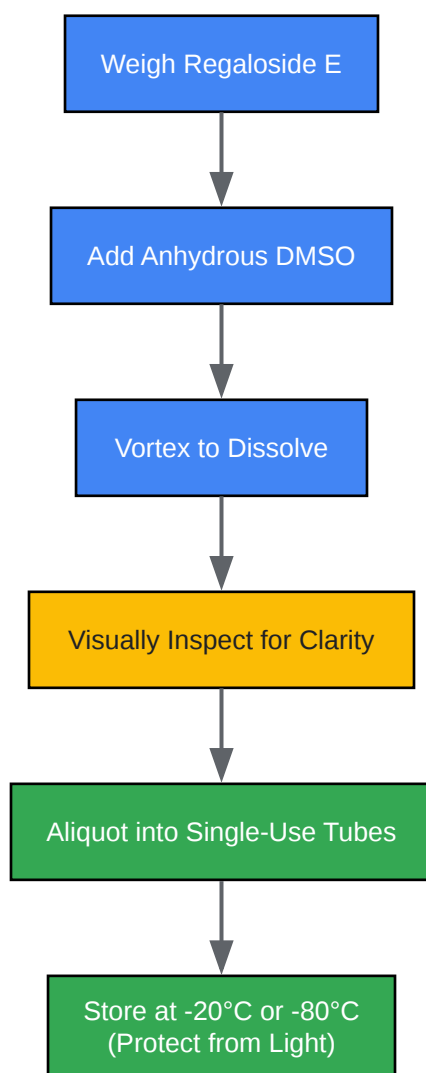


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Caption: Putative anti-inflammatory signaling pathway modulated by **Regaloside E**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **Regaloside E** stock solutions.



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Caption: Workflow for preparing **Regaloside E** stock solutions.

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